Application Notes & Protocols: Surface Modification of Nanoparticles with N-Acryloylpyrrolidine

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Compound of Interest	
Compound Name:	*1-(Pyrrolidin-1-yl)prop-2-en-1-one*
CAS No.:	*31605-88-6*
Cat. No.:	*B1265995*

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Introduction: The Critical Role of the Nanoparticle Surface

In the realm of nanomedicine and advanced materials, the nanoparticle core often dictates properties like magnetism, quantum confinement, or drug loading capacity. However, it is the nanoparticle's surface that governs its interaction with the biological or chemical environment.[1] Unmodified nanoparticles are prone to aggregation in physiological media, rapid clearance by the reticuloendothelial system (RES), and non-specific protein adsorption, which can limit their therapeutic efficacy and induce toxicity.[2][3] Surface modification is, therefore, not merely an optimization step but a fundamental requirement for translating nanomaterials from the bench to clinical or industrial applications.[2][4]

This guide focuses on the use of N-Acryloylpyrrolidine (APY) as a premier monomer for creating functional, biocompatible, and "stealth" polymer shells on nanoparticle surfaces. The pyrrolidone moiety, famously present in poly(N-vinylpyrrolidone) (PVP), is well-regarded for its hydrophilicity, low toxicity, and ability to reduce opsonization.[5][6] APY combines this

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advantageous functional group with an acrylate backbone, which is significantly more amenable to modern controlled radical polymerization (CRP) techniques than the vinyl group of NVP.[7] This allows for the precise engineering of polymer brushes with controlled molecular weight, low polydispersity, and high grafting density—critical parameters for dictating the final properties of the nanocomposite material.

This document provides a detailed overview of the rationale behind using APY, a comparative analysis of polymerization methodologies, step-by-step protocols for surface-initiated polymerization, and essential characterization techniques for validating the modification process.

Part 1: Why N-Acryloylpyrrolidine? A Monomer of Choice

The selection of a monomer for surface modification is a critical decision driven by the desired application. APY offers a compelling combination of properties:

- Biocompatibility and "Stealth" Properties: The pyrrolidone ring is a bio-inert, hydrophilic group that mimics the structure of proteins. When grafted onto a nanoparticle surface, the resulting poly(N-Acryloylpyrrolidine) (pAPY) chains form a dense, hydrated layer. This layer sterically hinders the adsorption of plasma proteins (opsonins), thereby preventing recognition and rapid clearance by macrophages of the RES.[3] This "stealth" effect significantly prolongs the circulation time of nanoparticles in the bloodstream, which is crucial for applications like targeted drug delivery.[2]

- Enhanced Colloidal Stability: The hydrophilic pAPY shell provides excellent steric stabilization, preventing nanoparticle aggregation in high-salt physiological buffers and complex biological media.[2] This is essential for maintaining the monodispersity and therapeutic function of a nanoparticle formulation.

- Controlled Polymerization Amenability: Unlike N-vinylpyrrolidone (NVP), whose polymerization is challenging to control, the acrylate functionality of APY is highly compatible with controlled radical polymerization (CRP) techniques such as Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization.[7][8] These methods allow for the synthesis of well-defined polymer brushes

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with predictable molecular weights and narrow molecular weight distributions, enabling fine-tuning of the shell thickness and density.[8]

- Stimuli-Responsiveness: While pAPY itself is not strongly stimuli-responsive, its acrylate backbone allows for straightforward copolymerization with functional monomers to impart desired sensitivities. For instance, copolymerizing APY with thermoresponsive monomers like N-isopropylacrylamide (NIPAM) can create shells that change conformation with temperature, enabling triggered drug release at specific sites.[9][10][11]

Part 2: "Grafting From" Methodologies for pAPY Shells

The "grafting from" approach, where polymer chains are grown directly from initiator or chain transfer agent sites anchored to the nanoparticle surface, is the preferred method for creating dense and uniform polymer shells.[8][12] This section details the two most powerful CRP techniques for this purpose: RAFT and ATRP.

Logical Workflow for Nanoparticle Surface Polymerization

The general process for modifying nanoparticles using a "grafting from" strategy is outlined below. This workflow ensures a systematic and reproducible approach to creating core-shell nanostructures.

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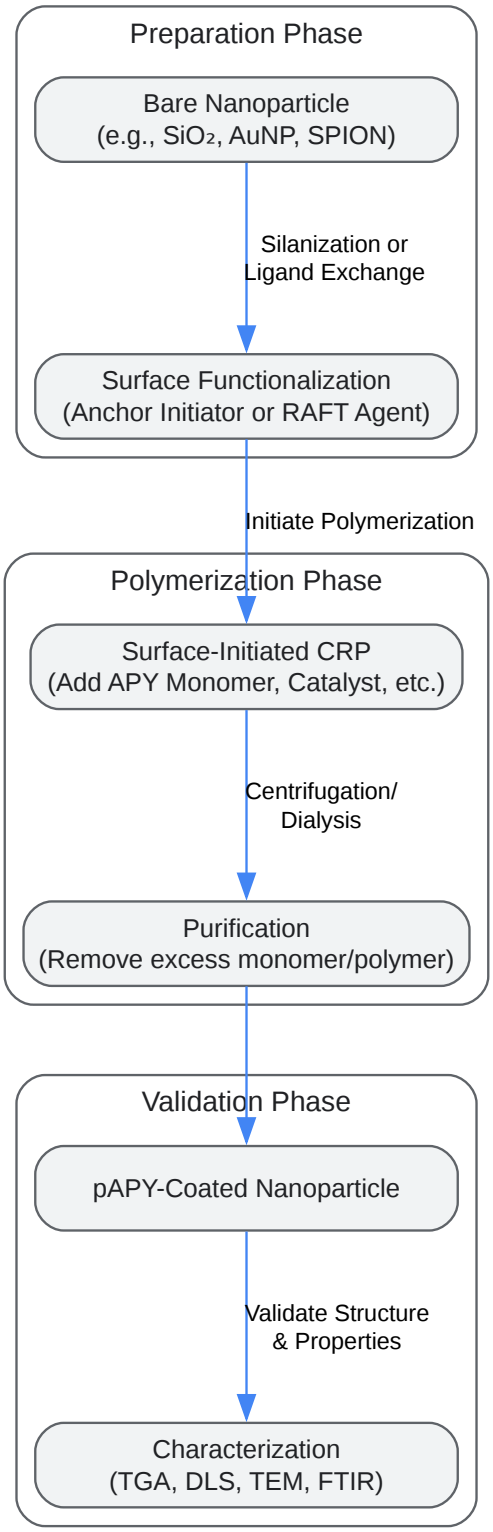
General Workflow for 'Grafting From' Polymerization



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Caption: High-level workflow for nanoparticle surface modification.

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Method Comparison: RAFT vs. ATRP

Choosing between RAFT and ATRP depends on the nanoparticle core material, monomer compatibility, and desired level of control. Both are excellent methods for polymerizing APY.

Feature	RAFT (Reversible Addition-Fragmentation chain Transfer)	ATRP (Atom Transfer Radical Polymerization)
Mechanism	Degenerative chain transfer using a RAFT agent (e.g., dithiobenzoate).[13]	Reversible deactivation of growing radicals by a transition metal complex (typically Copper).[14]
Key Components	Monomer, Radical Initiator (e.g., AIBN), RAFT Agent.	Monomer, Initiator (alkyl halide), Metal Catalyst (e.g., CuBr), Ligand (e.g., PMDETA).[15]
Advantages	- Wide monomer scope- Metal-free (avoids catalyst contamination)- Tolerant to a wide range of functional groups and solvents.[16]	- Well-established and highly controlled- Can achieve very low polydispersity (Mw/Mn < 1.1)- Fast polymerization rates.[17]
Considerations	- RAFT agent may need to be synthesized/customized.- Potential for color from the RAFT agent.- Slower polymerization rates compared to ATRP.	- Requires rigorous deoxygenation.- Catalyst removal can be challenging and is critical for biocompatibility.- Halogen end-groups may require removal.
Best For...	Nanoparticles sensitive to metal catalysts (e.g., certain quantum dots, gold nanoparticles) or when absolute purity is paramount.	Silica nanoparticles, iron oxide nanoparticles, and systems where precise control over chain length is the highest priority.[12][17]

Part 3: Experimental Protocols

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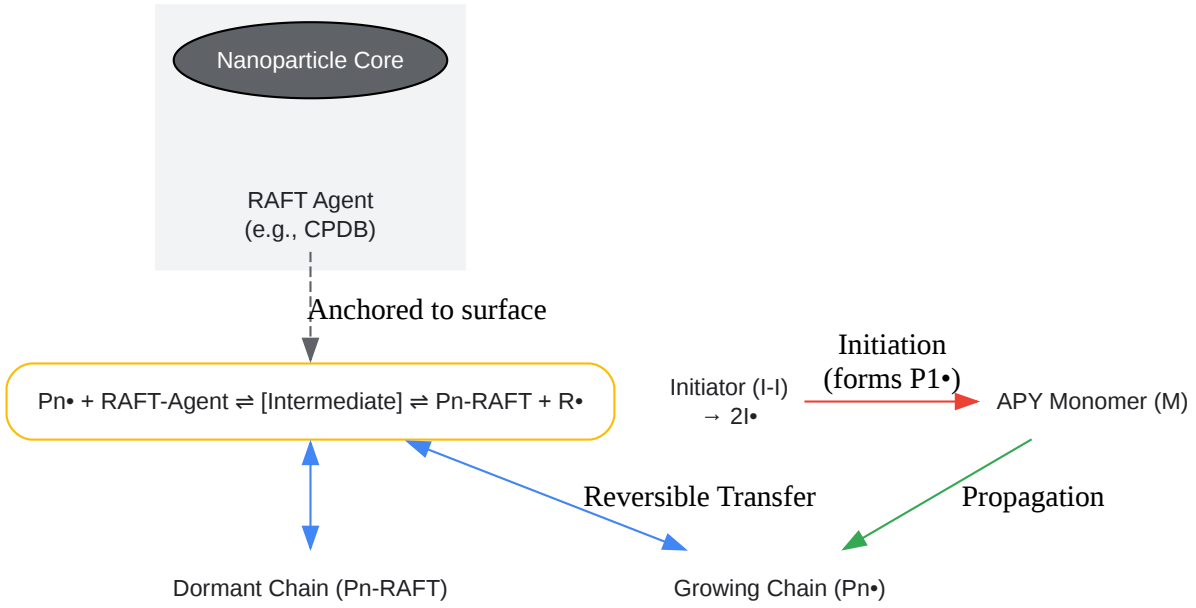
These protocols provide a starting point for researchers. Optimization of monomer concentration, initiator/catalyst ratios, temperature, and time may be necessary depending on the specific nanoparticle system and desired polymer chain length.

Protocol 1: Surface-Initiated RAFT Polymerization of APY from Silica Nanoparticles

This protocol describes a two-step process: first, anchoring a RAFT agent to the silica surface via silanization, and second, performing the surface-initiated polymerization.

Diagram of SI-RAFT Mechanism



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Caption: Reversible transfer mechanism in SI-RAFT polymerization.

Materials:

- Silica nanoparticles (SiO_2)

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- 3-(Trimethoxysilyl)propylamine (APTMS)
- 4-Cyano-4-(phenylcarbonothioylthio)pentanoic acid (CPDB)
- N,N'-Dicyclohexylcarbodiimide (DCC) and N-Hydroxysuccinimide (NHS)
- N-Acryloylpyrrolidine (APY) monomer
- Azobisisobutyronitrile (AIBN) or V-70 initiator
- Anhydrous Toluene, Dichloromethane (DCM), Tetrahydrofuran (THF)
- Ethanol, Methanol

Step 1: Anchoring the RAFT Agent (CPDB) to Silica Nanoparticles

- Hydroxylation (if needed): Disperse 1 g of SiO_2 nanoparticles in 50 mL of 1 M HCl and reflux for 6 hours to ensure a high density of surface hydroxyl groups. Wash thoroughly with deionized water until the pH is neutral, then dry in a vacuum oven at 120°C overnight.
- Amination: Disperse the dried SiO_2 (1 g) in 50 mL of anhydrous toluene. Add 1 mL of APTMS. Reflux the mixture under a nitrogen atmosphere for 24 hours.
- Washing: Collect the amino-functionalized silica (SiO_2-NH_2) by centrifugation. Wash repeatedly with toluene, followed by ethanol, to remove excess APTMS. Dry under vacuum.
- CPDB Activation: In a separate flask, dissolve CPDB (0.5 mmol), DCC (0.55 mmol), and NHS (0.55 mmol) in 20 mL of anhydrous DCM. Stir at 0°C for 1 hour, then at room temperature for 4 hours to form the NHS-activated ester of CPDB.
- Coupling: Disperse the dried SiO_2-NH_2 (1 g) in 40 mL of anhydrous THF. Add the filtered solution of activated CPDB dropwise. Stir the reaction mixture under nitrogen at room temperature for 24 hours.
- Final Wash: Collect the CPDB-functionalized silica (SiO_2-CPDB) by centrifugation. Wash thoroughly with THF, DCM, and methanol to remove all unreacted species. Dry under vacuum.

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- Scientist's Note (Causality): The DCC/NHS coupling chemistry creates a stable amide bond between the amine on the silica surface and the carboxylic acid of the RAFT agent. [2] This ensures the RAFT agent is covalently and robustly attached, which is essential for successful "grafting from" polymerization.

Step 2: Surface-Initiated RAFT Polymerization of APY

- Reaction Setup: In a Schlenk tube, add the SiO_2-CPDB nanoparticles (100 mg), APY monomer (e.g., 2 g, ~16 mmol), and AIBN initiator (e.g., 3.3 mg, 0.02 mmol). Add 10 mL of anhydrous THF (or another suitable solvent like dioxane or DMF).[16]
- Degassing: Sonicate the mixture briefly to ensure good dispersion. Subject the sealed tube to at least three freeze-pump-thaw cycles to remove all dissolved oxygen.
- Polymerization: Backfill the tube with nitrogen or argon. Place the tube in a preheated oil bath at the desired temperature (typically 60-70°C for AIBN). Allow the polymerization to proceed for the desired time (e.g., 4-24 hours). The time will influence the final molecular weight of the grafted polymer.
- Quenching: Terminate the polymerization by immersing the tube in an ice bath and exposing the solution to air.
- Purification: Dilute the reaction mixture with THF and precipitate the nanoparticles into a large volume of a non-solvent like diethyl ether or hexane. Centrifuge to collect the pAPY-grafted nanoparticles (SiO_2-pAPY).
- Final Cleaning: To remove any physically adsorbed polymer, redisperse the nanoparticles in THF and re-precipitate. Repeat this process 2-3 times. For final cleaning, perform Soxhlet extraction with THF for 24 hours. Dry the final product under vacuum.

Protocol 2: Surface-Initiated ATRP of APY from Iron Oxide Nanoparticles

This protocol details the modification of superparamagnetic iron oxide nanoparticles (SPIONs) using SI-ATRP.

Diagram of SI-ATRP Mechanism

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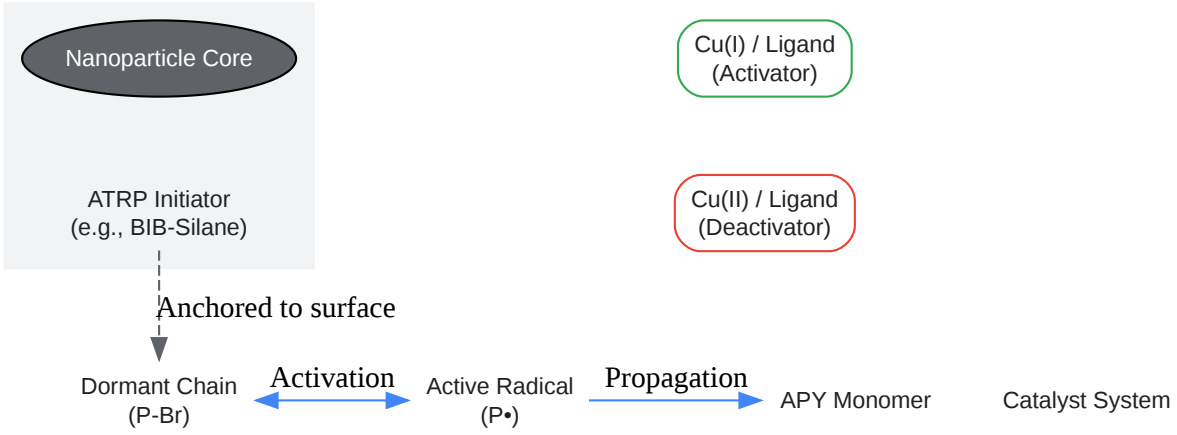

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Caption: Catalytic cycle of activation/deactivation in SI-ATRP.

Materials:

- Oleic acid-stabilized SPIONs in chloroform
- (3-Aminopropyl)triethoxysilane (APTES)
- 2-Bromoisobutyryl bromide (BIBB)
- Triethylamine (TEA)
- N-Acryloylpyrrolidine (APY) monomer
- Copper(I) bromide (CuBr)
- N,N,N',N'',N''-Pentamethyldiethylenetriamine (PMDETA)
- Anhydrous solvents: Toluene, THF, Anisole

Step 1: Anchoring the ATRP Initiator

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- Ligand Exchange & Silanization: Disperse SPIONs (100 mg) in 50 mL of anhydrous toluene. Add APTES (1 mL) and heat to 80°C for 12 hours under nitrogen. This step displaces the oleic acid and coats the SPIONs with a silica shell functionalized with amines.
- Washing: Cool the reaction, and wash the nanoparticles repeatedly with toluene and ethanol using magnetic separation or centrifugation. Dry under vacuum.
- Initiator Attachment: Disperse the amino-functionalized SPIONs (100 mg) in 20 mL of anhydrous THF. Add triethylamine (0.5 mL) to act as a base. Cool the flask to 0°C in an ice bath.
- Acylation: Add 2-bromoisobutyryl bromide (0.3 mL) dropwise to the cooled suspension under vigorous stirring. Allow the reaction to warm to room temperature and stir for 18 hours.
- Final Wash: Collect the initiator-functionalized SPIONs (SPION-Br) by magnetic separation. Wash thoroughly with THF and methanol to remove all byproducts and excess reagents. Dry under vacuum.[15]
    - Scientist's Note (Causality): The highly reactive acid bromide (BIBB) readily reacts with the surface amine groups to form a stable amide linkage, covalently attaching the alkyl halide initiator necessary for ATRP. TEA is essential to neutralize the HBr byproduct generated during the reaction.

Step 2: Surface-Initiated ATRP of APY

- Reaction Setup: In a Schlenk tube, add the SPION-Br nanoparticles (50 mg), APY monomer (e.g., 1.5 g, ~12 mmol), and PMDETA ligand (e.g., 22 µL, 0.105 mmol) to 8 mL of anisole.[15]
- Degassing: Sonicate to disperse the particles, then perform at least three freeze-pump-thaw cycles.
- Catalyst Addition: While the mixture is frozen under vacuum, quickly add the CuBr catalyst (15 mg, 0.105 mmol) to the tube. Backfill with nitrogen.
- Polymerization: Allow the mixture to thaw, then place the tube in a preheated oil bath at 60-90°C. Stir vigorously for the desired time (e.g., 2-10 hours).

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- Termination & Purification: Stop the reaction by cooling and exposing it to air. Dilute with THF and pass the solution through a short column of neutral alumina to remove the copper catalyst.
- Precipitation: Precipitate the pAPY-coated SPIONs into a non-solvent (diethyl ether/hexane). Collect the particles via magnetic separation.
- Final Cleaning: Redissolve the particles in THF and re-precipitate two more times to ensure the removal of any free polymer. Dry the final product (SPION-pAPY) under vacuum.

Part 4: Characterization and Validation

Successful surface modification must be confirmed with a suite of analytical techniques. Each method provides a different piece of the puzzle to build a complete picture of the final core-shell nanostructure.

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Technique	Information Provided	Expected Result for Successful Modification
Thermogravimetric Analysis (TGA)	Quantifies the weight percentage of the grafted polymer (organic shell) versus the inorganic core.[18][19]	A significant weight loss step between 200°C and 500°C, corresponding to the decomposition of the pAPY shell. The residual weight corresponds to the inorganic core.
Dynamic Light Scattering (DLS)	Measures the hydrodynamic diameter (D_h) and size distribution of the nanoparticles in suspension.[20]	An increase in the average D_h after polymer grafting compared to the bare or initiator-functionalized nanoparticles. A low polydispersity index (PDI < 0.2) indicates a stable, non-aggregated suspension.
Transmission Electron Microscopy (TEM)	Visualizes the nanoparticle core and, under favorable conditions (staining or high resolution), the polymer shell.	Confirms that the inorganic core remains intact and non-aggregated after polymerization. A faint "halo" may be visible around the core, representing the polymer shell.
Fourier-Transform Infrared (FTIR) Spectroscopy	Identifies the chemical functional groups present on the nanoparticle surface.[21]	Appearance of a strong characteristic peak for the amide C=O stretch of the pyrrolidone ring (around 1650 cm^{-1}) on the spectra of the modified particles, which is absent on the bare particles.
Gel Permeation Chromatography (GPC)	Measures the molecular weight (M_n) and polydispersity (M_n/M_n) of the polymer chains.	Requires cleaving the polymer from the surface (e.g., by etching the silica core with HF). A narrow polydispersity

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	(typically < 1.3 for CRP) confirms the controlled nature of the polymerization.[21]

Conclusion and Future Outlook

N-Acryloylpyrrolidine is a superior monomer for the surface modification of a wide array of nanoparticles, bridging the gap between the desirable properties of the pyrrolidone group and the precision of controlled radical polymerization techniques. The "grafting from" methods detailed in this guide, particularly SI-RAFT and SI-ATRP, provide researchers with robust and reproducible pathways to engineer sophisticated core-shell nanomaterials. The resulting pAPY-coated nanoparticles exhibit enhanced colloidal stability and the "stealth" characteristics necessary for advanced biomedical applications, including targeted drug delivery, theranostics, and bio-imaging.[22][23] As the field of nanomedicine continues to advance, the ability to precisely tailor the nanoparticle-bio interface using versatile monomers like APY will be paramount to developing safer and more effective therapeutic and diagnostic agents.

References

- In Vitro Assessment of Poly-N-Vinylpyrrolidone/Acrylic Acid Nanoparticles Biocompatibility in a Microvascular Endothelium Model - PMC. (2022). Available at: [Link]
- RAFT Polymerization on Particle Surfaces: Same Goal, Different Strategies - The Benicewicz Group. Available at: [Link]
- Preparation of Structurally Well-Defined Polymer-Nanoparticle Hybrids with Controlled/ Living Radical Polymerizations. (1999). Available at: [Link]
- (PDF) In Vitro Assessment of Poly-N-Vinylpyrrolidone/Acrylic Acid Nanoparticles Biocompatibility in a Microvascular Endothelium Model - ResearchGate. (2025). Available at: [Link]
- In Vitro Assessment of Poly-N-Vinylpyrrolidone/Acrylic Acid Nanoparticles Biocompatibility in a Microvascular Endothelium Model - PubMed. (2022). Available at: [Link]

© 2026 BenchChem. All rights reserved.

- RAFT Polymerisation using 2-(N-acryloyloxy)ethyl Pyrrolidone in Aqueous Media - White Rose eTheses Online. Available at: [Link]
- (PDF) Synthesis of Well-Defined Pyrrolidone-Based Homopolymers and Stimulus-Responsive Diblock Copolymers via RAFT Aqueous Solution Polymerization of 2-(N -Acryloyloxy)ethylpyrrolidone - ResearchGate. (2018). Available at: [Link]
- Polymer@gold Nanoparticles Prepared via RAFT Polymerization for Opto-Biodetection. (2018). Available at: [Link]
- Recent advances in surface decoration of nanoparticles in drug delivery - OUCI. Available at: [Link]
- Fig. 2 Illustration of the synthetic procedure for graft modification... - ResearchGate. Available at: [Link]
- Synthesis and Characterization of Stimuli-Responsive Poly(N-isopropylacrylamide-co-N-vinyl-2-pyrrolidone) | Request PDF - ResearchGate. Available at: [Link]
- Internal Microstructure Dictates Interactions of Polymer-grafted Nanoparticles in Solution - the University of Groningen research portal. (2021). Available at: [Link]
- Thermo-Sensitive Nanomaterials: Recent Advance in Synthesis and Biomedical Applications - PMC. Available at: [Link]
- Tailoring Polymeric Nanoparticles as Nanocarriers via RAFT Polymerization - Jurnal Untirta. (2021). Available at: [Link]
- Biocompatible poly(N-(ω-acryloyloxy-n-alkyl)-2-pyrrolidone)s with widely-tunable lower critical solution temperatures (LCSTs): a promising alternative to poly(N-isopropylacrylamide) - ResearchGate. Available at: [Link]
- Biocompatible poly(N-(ω-acryloyloxy-n-alkyl)-2-pyrrolidone)s with widely-tunable lower critical solution temperatures (LCSTs) - RSC Publishing. Available at: [Link]
- Recent Advances in the Application of ATRP in the Synthesis of Drug Delivery Systems. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- RAFT Polymerization, a Versatile Tool for the Production of Functional Soft Nanoparticles. (2025). Available at: [Link]
- Recent advances in surface decoration of nanoparticles in drug delivery - Frontiers. (2024). Available at: [Link]
- Surface-Initiated Atom Transfer Radical Polymerization for the Preparation of Well-Defined Organic–Inorganic Hybrid Nanomaterials - MDPI. (2019). Available at: [Link]
- Therapeutic Applications of Nanomedicine: Recent Developments and Future Perspectives. Available at: [Link]
- Thermoresponsive Nanogels Based on Different Polymeric Moieties for Biomedical Applications - MDPI. (2020). Available at: [Link]
- A review on the synthesis, surface modification and drug delivery of nanoparticles - Semantic Scholar. (2021). Available at: [Link]
- Temperature-Responsive Smart Nanocarriers for Delivery Of Therapeutic Agents: Applications and Recent Advances - PMC. Available at: [Link]
- Exploring the Role of Poly (N-vinyl pyrrolidone) in Drug Delivery. Available at: [Link]
- A Versatile Method for Grafting Polymers on Nanoparticles - PMC - NIH. Available at: [Link]
- Synthesis of N -vinylpyrrolidone/Acrylic acid nanoparticles for drug delivery: Method optimization - ResearchGate. (2025). Available at: [Link]
- One-pot route to graft long-chain polymer onto silica nanoparticles and its application for high-performance poly(l-lactide) nanocomposites - RSC Publishing. Available at: [Link]
- co-(N-acryloyl l-alaninamide)] and Their Ability to Form Thermo-Responsive Hydrogels for Sustained Drug Delivery - MDPI. (2019). Available at: [Link]
- A review on the synthesis, surface modification, and drug delivery of nanoparticles. (2025). Available at: [Link]

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- Surface-initiated controlled radical polymerizations from silica nanoparticles, gold nanocrystals, and bionanoparticles - Polymer Chemistry (RSC Publishing). Available at: [Link]
- Functionalized Particles Designed for Targeted Delivery - MDPI. (2021). Available at: [Link]
- Characterisation of polymeric nanoparticles for drug delivery - Nanoscale (RSC Publishing). Available at: [Link]
- Surface-Functionalized Nanoparticles for Controlled Drug Delivery. Available at: [Link]
- Recent Advances in the Synthesis of Complex Macromolecular Architectures Based on Poly(N-vinyl pyrrolidone) and the RAFT Polymerization Technique - MDPI. Available at: [Link]
- Biocompatible Polymer Nanoparticles for Drug Delivery Applications in Cancer and Neurodegenerative Disorder Therapies - PMC. (2019). Available at: [Link]
- Functionalization of Nanoparticulate Drug Delivery Systems and Its Influence in Cancer Therapy - PMC. (2022). Available at: [Link]
- Optimizing nanoparticle design and surface modification toward clinical translation - PMC. (2021). Available at: [Link]
- Nanoparticles of N-Vinylpyrrolidone Amphiphilic Copolymers and Pheophorbide a as Promising Photosensitizers for Photodynamic Therapy: Design, Properties and In Vitro Phototoxic Activity - PMC. Available at: [Link]
- Nanocomposite Hydrogels: Advances in Nanofillers Used for Nanomedicine - MDPI. (2018). Available at: [Link]
- In Situ Formation of Grafted Silica Nanoparticles with Poly(Methyl Methacrylate)-Based Block Copolymers - KAUST Repository. Available at: [Link]
- The expanding horizons of nanomedicine: Applications and future prospects. | Allied Academies. (2024). Available at: [Link]

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- A Review of the Structure, Preparation, and Application of NLCs, PNPs, and PLNs - Semantic Scholar. (2017). Available at: [Link]
- Synthesis, Characterization, and Self-Assembly Behavior of Block Copolymers of N-Vinyl Pyrrolidone with n-Alkyl Methacrylates - MDPI. (2025). Available at: [Link]
- (PDF) Amphiphilic Poly-N-vinylpyrrolidone Nanoparticles as Carriers for Nonsteroidal, Anti-Inflammatory Drugs - ResearchGate. (2022). Available at: [Link]
- Post-functionalization of drug-loaded nanoparticles prepared by polymerization-induced self-assembly (PISA) with mitochondria targeting ligands - PMC. (2021). Available at: [Link]

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Sources

- 1. Recent advances in surface decoration of nanoparticles in drug delivery [ouci.dntb.gov.ua]
- 2. Frontiers | Recent advances in surface decoration of nanoparticles in drug delivery [frontiersin.org]
- 3. Optimizing nanoparticle design and surface modification toward clinical translation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. hrcak.srce.hr [hrcak.srce.hr]
- 6. Synthesis, Characterization, and Self-Assembly Behavior of Block Copolymers of N-Vinyl Pyrrolidone with n-Alkyl Methacrylates [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. Surface-initiated controlled radical polymerizations from silica nanoparticles, gold nanocrystals, and bionanoparticles - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. Thermo-Sensitive Nanomaterials: Recent Advance in Synthesis and Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]

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- 11. mdpi.com [mdpi.com]
- 12. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
- 13. mdpi.com [mdpi.com]
- 14. Recent Advances in the Application of ATRP in the Synthesis of Drug Delivery Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. benicewiczgroup.com [benicewiczgroup.com]
- 17. mdpi.com [mdpi.com]
- 18. research.rug.nl [research.rug.nl]
- 19. A Versatile Method for Grafting Polymers on Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Nanoparticles of N-Vinylpyrrolidone Amphiphilic Copolymers and Pheophorbide a as Promising Photosensitizers for Photodynamic Therapy: Design, Properties and In Vitro Phototoxic Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 21. One-pot route to graft long-chain polymer onto silica nanoparticles and its application for high-performance poly(l-lactide) nanocomposites - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 22. Therapeutic Applications of Nanomedicine: Recent Developments and Future Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 23. alliedacademies.org [alliedacademies.org]

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